

Personal protective equipment for handling 2-Amino-5-fluoropyridin-3-ol

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Compound of Interest

Compound Name: 2-Amino-5-fluoropyridin-3-ol

Cat. No.: B1288704

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Essential Safety and Handling Guide for 2-Amino-5-fluoropyridin-3-ol

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Amino-5-fluoropyridin-3-ol** was not readily available. The following guidance is based on the safety information for the closely related compound, 2-Amino-5-fluoropyridine, and should be used as a comprehensive safety protocol. Researchers should always consult their institution's safety office and perform a risk assessment before handling any chemical.

This guide provides essential safety, operational, and disposal information for handling **2-Amino-5-fluoropyridin-3-ol** in a laboratory setting, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Summary

2-Amino-5-fluoropyridine is classified as a hazardous substance. It is crucial to understand its potential effects to ensure safe handling.

Hazard Classification	Hazard Statement
Acute Toxicity (Oral)	Harmful if swallowed.[1]
Acute Toxicity (Dermal)	Harmful in contact with skin.[1]
Acute Toxicity (Inhalation)	Harmful if inhaled.[1]
Skin Corrosion/Irritation	Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][2]
Specific target organ toxicity (single exposure)	May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

Body Part	PPE Specification	Standards
Eyes/Face	Tightly fitting safety goggles or chemical safety goggles with side-shields. [2]	Conforming to EN166 (EU) or NIOSH (US) / OSHA 29 CFR 1910.133. [1]
Skin	Chemical-resistant gloves (e.g., nitrile rubber, polychloroprene) and protective clothing. [1] [3] Fire/flame resistant and impervious clothing may be necessary. [2]	Ensure glove material is compatible with the substance.
Respiratory	A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced. [2] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [4]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [4]
Footwear	Closed-toe shoes, preferably safety footwear with chemical resistance. [5] [6]	

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure that a chemical fume hood is available and functioning correctly.[\[1\]](#)

- Verify that an eyewash station and safety shower are accessible and operational.[[1](#)]
- Gather all necessary PPE as specified in the table above and inspect for any damage.
- Prepare all equipment and reagents needed for the experiment.
- Keep the container of **2-Amino-5-fluoropyridin-3-ol** tightly closed until use.[[1](#)]
- Handling:
 - Conduct all work with this chemical inside a chemical fume hood.[[1](#)][[7](#)]
 - Don the appropriate PPE before opening the container.
 - Avoid all personal contact, including inhalation of dust or fumes.[[3](#)]
 - Minimize dust generation and accumulation during handling.[[1](#)]
 - Do not eat, drink, or smoke in the handling area.[[1](#)]
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[[1](#)][[7](#)]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)][[2](#)]
 - Consider storing under an inert atmosphere as the related compound is air-sensitive.[[1](#)]
 - Store locked up.[[1](#)][[2](#)]
 - Keep away from incompatible materials such as strong oxidizing agents.[[1](#)]

Disposal Plan

- Waste Collection:
 - Collect all waste, including unused material and contaminated disposables (e.g., gloves, weighing paper), in a suitable, labeled, and closed container.

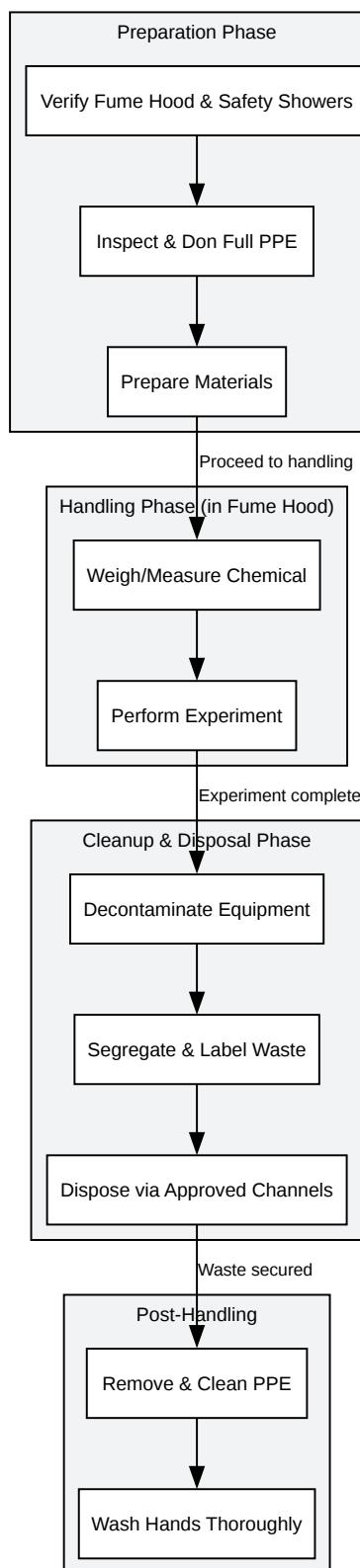
- Disposal:
 - Dispose of the chemical waste through an approved waste disposal plant.[1][2]
 - Do not release into the environment.[7]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help.[1][2]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[1][4]

Experimental Workflow for Safe Handling

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Caption: Workflow for safely handling **2-Amino-5-fluoropyridin-3-ol**.

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